

Navigating High-Speed Data: A Technical Guide to HPE 5945 Switch Series Transceivers

Author: BenchChem Technical Support Team. **Date:** December 2025

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In the realm of modern scientific research and drug development, the ability to rapidly process and transfer vast datasets is paramount. The HPE 5945 Switch Series, a family of high-density, low-latency switches, provides the foundational network infrastructure required for these demanding environments.^{[1][2]} A critical component of this infrastructure is the selection of appropriate transceivers, which enable connectivity between the switch and other network devices. This guide provides a comprehensive overview of the supported transceivers for the HPE 5945 Switch Series, designed to assist network architects and IT professionals in building robust and high-performance networks for research applications.

Understanding Transceiver Compatibility

The HPE 5945 Switch Series supports a wide array of transceivers to accommodate diverse networking requirements, from 1 Gigabit Ethernet (GbE) to 100 GbE.^{[1][3]} The compatibility of a transceiver is determined by its form factor (e.g., SFP, QSFP), data rate, and the specific HPE-validated firmware. It is crucial to use HPE-approved transceivers to ensure optimal performance, reliability, and support.

While detailed experimental protocols for transceiver validation are proprietary to Hewlett Packard Enterprise and not publicly available, the supported transceivers listed in this guide have undergone rigorous testing to ensure interoperability with the 5945 series switches. This testing encompasses signal integrity, power consumption, and thermal performance to guarantee stable operation in a production environment.

Supported Transceiver Modules

The following tables summarize the supported transceivers for the HPE 5945 Switch Series, categorized by their form factor and data rate.

SFP (Small Form-factor Pluggable) Transceivers

These transceivers are typically used for management ports and lower-speed data connections.

Part Number	Description	Data Rate
JD102B	HPE Networking X115 100M SFP LC FX Transceiver	100 Mbps
JD120B	HPE Networking X110 100M SFP LC LX Transceiver	100 Mbps
JD090A	HPE X110 100M SFP LC LH40 Transceiver	100 Mbps
JD089B	HPE X120 1G SFP RJ45 T Transceiver	1 Gbps
JD118B	HPE X120 1G SFP LC SX Transceiver	1 Gbps
JD119B	HPE X120 1G SFP LC LX Transceiver	1 Gbps
JD103A	HPE Networking X120 1G SFP LC LH100 Transceiver	1 Gbps
JD061A	HPE X125 1G SFP LC LH40 1310nm Transceiver	1 Gbps
JD062A	HPE X120 1G SFP LC LH40 1550nm Transceiver	1 Gbps
JD063B	HPE X125 1G SFP LC LH80 Transceiver	1 Gbps

SFP+ (Enhanced Small Form-factor Pluggable) Transceivers

SFP+ transceivers are used for 10 Gigabit Ethernet connections.

Part Number	Description	Data Rate
S2N61A	HPE Networking Comware 10GBASE-T SFP+ RJ45 30m Cat6A Transceiver	10 Gbps
JD092B	HPE X130 10G SFP+ LC SR Transceiver	10 Gbps
JD094B	HPE X130 10G SFP+ LC LR Transceiver	10 Gbps
JG234A	HPE Networking X130 10G SFP+ LC ER 40km Transceiver	10 Gbps
JG915A	HPE Networking X130 10G SFP+ LC LH 80km Transceiver	10 Gbps
JL737A	HPE X130 10G SFP+ LC BiDi 10 km Uplink transceiver	10 Gbps
JL738A	HPE X130 10G SFP+ LC BiDi 10 km Downlink transceiver	10 Gbps
JL739A	HPE X130 10G SFP+ LC BiDi 40 km Uplink transceiver	10 Gbps
JL740A	HPE X130 10G SFP+ LC BiDi 40 km Downlink transceiver	10 Gbps

SFP28 (Enhanced Small Form-factor Pluggable 28) Transceivers

SFP28 transceivers support 25 Gigabit Ethernet, providing a high-density, high-bandwidth solution.

Part Number	Description	Data Rate
JL293A	HPE X190 25G SFP28 LC SR 100m MM Transceiver	25 Gbps
JL855A	HPE Networking 25G SFP28 LC LR 10km SMF Transceiver	25 Gbps

QSFP+ (Quad Small Form-factor Pluggable Plus) Transceivers

QSFP+ transceivers are used for 40 Gigabit Ethernet connectivity.

Part Number	Description	Data Rate
JG325B	HPE X140 40G QSFP+ MPO SR4 Transceiver	40 Gbps
JG709A	HPE X140 40G QSFP+ MPO MM 850nm CSR4 300-m Transceiver	40 Gbps
JL251A	HPE X140 40G QSFP+ LC BiDi 100 m MM Transceiver	40 Gbps
JG661A	HPE X140 40G QSFP+ LC LR4 SM 10 km 1310nm Transceiver	40 Gbps
JL286A	HPE X140 40G QSFP+ LC LR4L 2 km SM Transceiver	40 Gbps

QSFP28 (Quad Small Form-factor Pluggable 28) Transceivers

QSFP28 transceivers are the standard for 100 Gigabit Ethernet, offering the highest bandwidth available on the 5945 series.

Part Number	Description	Data Rate
JL274A	HPE Networking X150 100G QSFP28 MPO SR4 100m MM Transceiver	100 Gbps
JH419A	HPE X150 100G QSFP28 LC SWDM4 100m MM Transceiver	100 Gbps
JQ344A	HPE X150 100G QSFP28 LC BiDi 100m MM Transceiver	100 Gbps
JH672A	HPE X150 100G QSFP28 eSR4 300m MM Transceiver	100 Gbps
JH420A	HPE X150 100G QSFP28 MPO PSM4 500m SM Transceiver	100 Gbps
S4J89A	HPE Networking Comware 100G DR QSFP28 LC 500m SM Transceiver	100 Gbps
JH673A	HPE X150 100G QSFP28 CWDM4 2km SM Transceiver	100 Gbps
S2P29A	HPE Networking Comware 100G FR1 QSFP28 LC 2km SMF Transceiver	100 Gbps
JL275A	HPE X150 100G QSFP28 LC LR4 10km SM Transceiver	100 Gbps

Direct Attach and Active Optical Cables

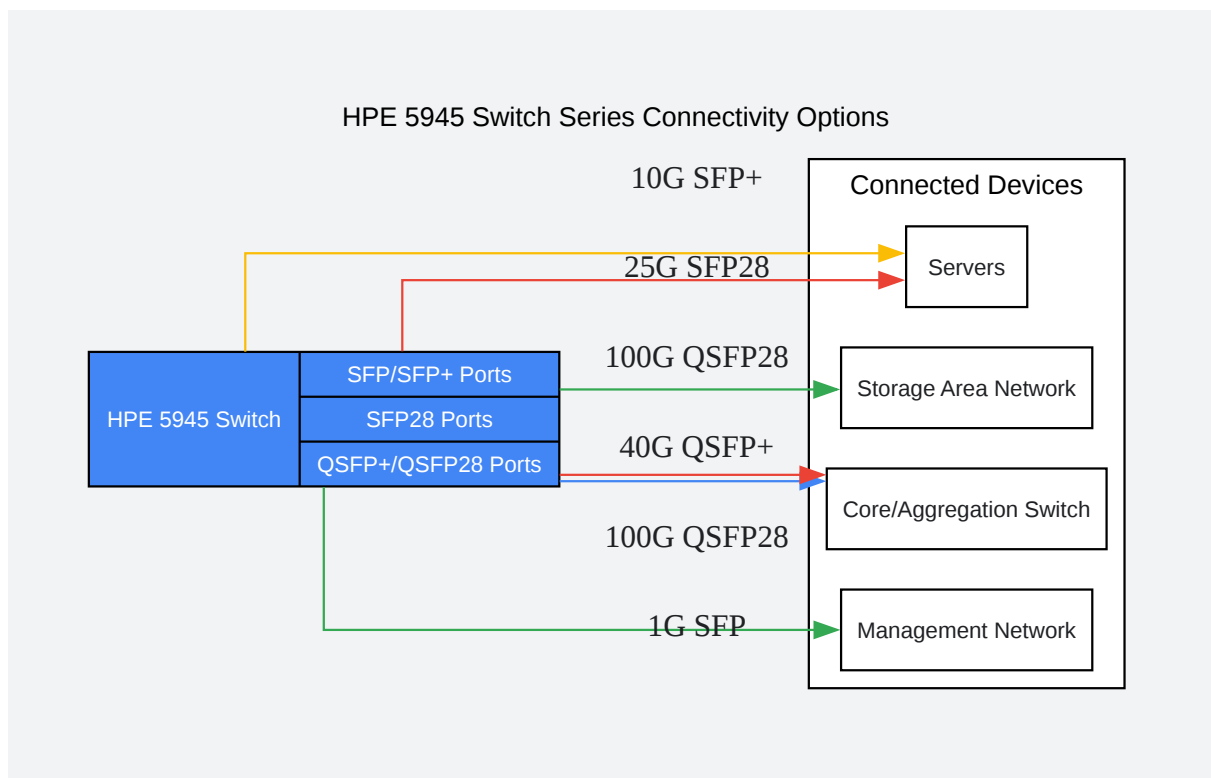
In addition to transceivers, the HPE 5945 series supports various Direct Attach Copper (DAC) and Active Optical Cables (AOC) for short-distance interconnects.

Part Number	Description
JD095C	HPE FlexNetwork X240 10G SFP+ to SFP+ 0.65m Direct Attach Copper Cable
JL290A	HPE X2A0 10G SFP+ to SFP+ 7m Active Optical Cable
JL291A	HPE X2A0 10G SFP+ to SFP+ 10m Active Optical Cable
JL292A	HPE X2A0 10G SFP+ to SFP+ 20m Active Optical Cable
JG326A	HPE FlexNetwork X240 40G QSFP+ QSFP+ 1m Direct Attach Copper Cable
JG327A	HPE FlexNetwork X240 40G QSFP+ QSFP+ 3m Direct Attach Copper Cable
JG328A	HPE FlexNetwork X240 40G QSFP+ QSFP+ 5m Direct Attach Copper Cable
JG329A	HPE FlexNetwork X240 40G QSFP+ to 4x10G SFP+ 1m Direct Attach Copper Splitter Cable
JG330A	HPE FlexNetwork X240 40G QSFP+ to 4x10G SFP+ 3m Direct Attach Copper Splitter Cable
JG331A	HPE FlexNetwork X240 40G QSFP+ to 4x10G SFP+ 5m Direct Attach Copper Splitter Cable
JL271A	HPE X240 100G QSFP28 to QSFP28 1m Direct Attach Copper Cable
JL272A	HPE X240 100G QSFP28 to QSFP28 3m Direct Attach Copper Cable
JL273A	HPE X240 100G QSFP28 to QSFP28 5m Direct Attach Copper Cable
JL276A	HPE X2A0 100G QSFP28 to QSFP28 7m Active Optical Cable

JL277A	HPE X2A0 100G QSFP28 to QSFP28 10m Active Optical Cable
JL278A	HPE X2A0 100G QSFP28 to QSFP28 20m Active Optical Cable
JL282A	HPE X240 QSFP28 4xSFP28 1m Direct Attach Copper Cable
JL283A	HPE X240 QSFP28 4xSFP28 3m Direct Attach Copper Cable
JL284A	HPE X240 QSFP28 4xSFP28 5m Direct Attach Copper Cable

Logical Connectivity Workflow

The following diagram illustrates the logical connectivity options for an HPE 5945 switch, showcasing how different transceivers and cables can be used to connect to various network components such as servers, storage arrays, and other switches.



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References

- 1. etevers-marketing.com [etevers-marketing.com]
- 2. HPE FlexFabric 5945 Switch Series Data sheet [sekorm.com]
- 3. support.hpe.com [support.hpe.com]
- To cite this document: BenchChem. [Navigating High-Speed Data: A Technical Guide to HPE 5945 Switch Series Transceivers]. BenchChem, [2025]. [Online PDF]. Available at:

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